

Structural Analysis of 1-Benzyl-3-(chloromethyl)-1H-indazole: A Technical Guide

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Compound of Interest

Compound Name: **1-Benzyl-3-(chloromethyl)-1H-indazole**

Cat. No.: **B600059**

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Abstract

This technical guide provides a comprehensive structural analysis of **1-Benzyl-3-(chloromethyl)-1H-indazole**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details its synthesis, spectroscopic characterization, and predicted physicochemical properties. While experimental crystal structure data is not currently available in the public domain, this guide offers a thorough examination of the available data to support further research and development activities.

Introduction

Indazole derivatives are a prominent class of heterocyclic compounds that have garnered significant attention in the field of medicinal chemistry due to their diverse pharmacological activities. The indazole scaffold is a key structural motif in a variety of therapeutic agents. The subject of this guide, **1-Benzyl-3-(chloromethyl)-1H-indazole**, serves as a crucial intermediate in the synthesis of more complex molecules with potential therapeutic applications. A detailed understanding of its structural and chemical properties is paramount for its effective utilization in drug design and development.

Chemical Structure and Properties

The chemical structure of **1-Benzyl-3-(chloromethyl)-1H-indazole** consists of a bicyclic indazole core, with a benzyl group attached to the N1 position of the indazole ring and a chloromethyl group at the C3 position.

Diagram: Chemical Structure

Caption: 2D structure of **1-Benzyl-3-(chloromethyl)-1H-indazole**.

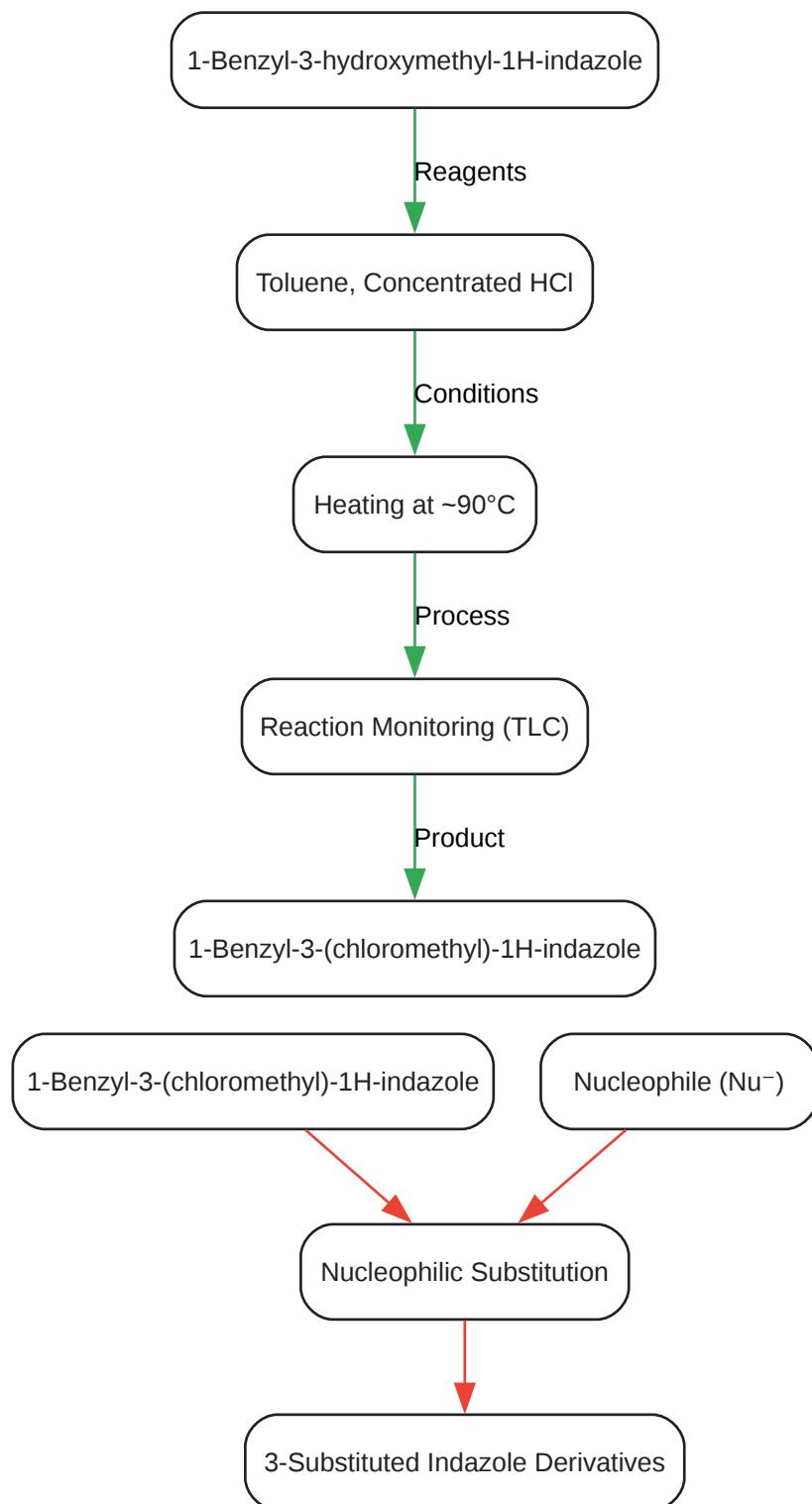
Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ ClN ₂	-
Molecular Weight	256.73 g/mol	-
Boiling Point	431.2 ± 33.0 °C	Predicted
Density	1.20 ± 0.1 g/cm ³	Predicted
pKa	0.77 ± 0.50	Predicted

Synthesis and Experimental Protocols

The primary route for the synthesis of **1-Benzyl-3-(chloromethyl)-1H-indazole** involves the chlorination of its precursor, 1-benzyl-3-hydroxymethyl-1H-indazole.[1]

Diagram: Synthetic Workflow

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References

- 1. EP2462119A1 - Process for the preparation of 1-benzyl-3-hydroxymethyl-1H-indazole and its derivatives and required magnesium intermediates - Google Patents [patents.google.com]
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